

physical properties of 4-chlorobut-1-ene (boiling point, density)

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Compound of Interest

Compound Name: 4-CHLORO-1-BUTENE

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Technical Guide: Physicochemical Properties of 4-Chlorobut-1-ene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of 4-chlorobut-1-ene, a versatile reagent in organic synthesis. The document outlines its boiling point and density, details the experimental protocols for their determination, and includes a diagram of a key reaction pathway.

Core Physical Properties

The physical characteristics of 4-chlorobut-1-ene are crucial for its handling, application in synthetic protocols, and for purification processes. A summary of its primary physical constants is presented below.

Physical Property	Value	Units
Boiling Point	73 - 86	°C
Density	0.896	g/cm ³
Specific Gravity	0.92	-

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standard methodologies for measuring the boiling point and density of liquid organic compounds like 4-chlorobut-1-ene.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like 4-chlorobut-1-ene, several methods can be employed for accurate measurement.

1. Thiele Tube Method:

This micro-scale method is suitable for small sample volumes.[\[1\]](#)

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating oil (e.g., mineral oil), and a small test tube.
- Procedure:
 - A small amount of 4-chlorobut-1-ene is placed in the small test tube.
 - The capillary tube is placed inside the test tube with the open end submerged in the liquid.
 - The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
 - The assembly is placed in the Thiele tube containing heating oil.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[1\]](#)

2. Simple Distillation Method:

This method is appropriate when a larger quantity of the substance is available and purification is also desired.^[1]^[2]

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - The distillation flask is charged with 4-chlorobut-1-ene and a few boiling chips to ensure smooth boiling.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
 - The flask is heated, and the liquid is brought to a boil.
 - The temperature is recorded when the vapor condensation rate is steady and the temperature reading on the thermometer is constant. This stable temperature is the boiling point of the liquid. It is also important to record the atmospheric pressure at the time of the measurement.^[2]

Density Determination

Density is a fundamental physical property defined as mass per unit volume.^[3] For liquids such as 4-chlorobut-1-ene, the following methods are standard.

1. Pycnometry:

This is a highly accurate, classical method for determining density.

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance, and a constant-temperature bath.
- Procedure:
 - The empty pycnometer is weighed.

- It is then filled with distilled water of a known temperature and weighed again to determine the volume of the pycnometer.
- The pycnometer is emptied, dried, and filled with 4-chlorobut-1-ene at the same temperature.
- The filled pycnometer is weighed.
- The density of 4-chlorobut-1-ene is calculated by dividing the mass of the liquid by the volume of the pycnometer.

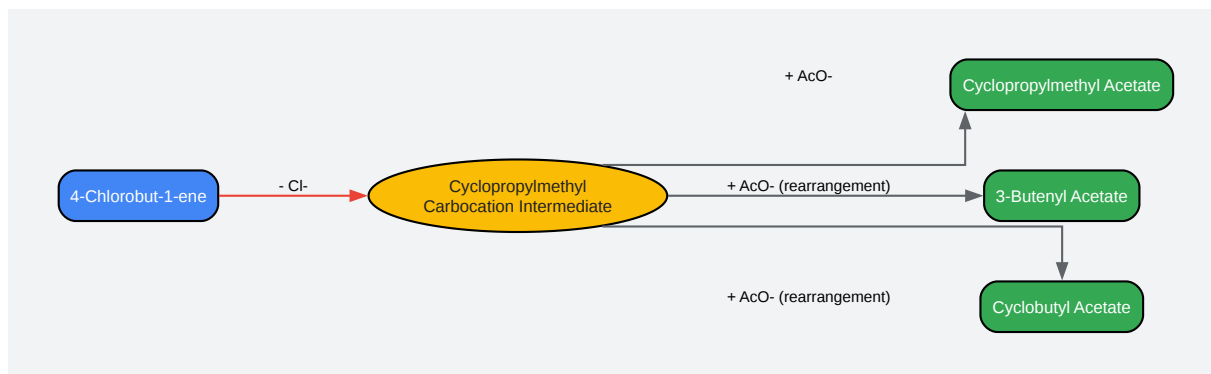
2. Digital Density Meter:

Modern digital density meters offer rapid and accurate measurements based on the oscillation of a U-tube.^{[3][4][5][6]}

- Apparatus: A digital density meter.
- Procedure:
 - The instrument is calibrated using a reference standard of known density (e.g., dry air and distilled water).
 - A small sample of 4-chlorobut-1-ene is injected into the oscillating U-tube.
 - The instrument measures the change in the oscillation frequency caused by the sample and calculates the density.^{[3][6]} The temperature is precisely controlled by the instrument.

Reaction Pathway Visualization

4-chlorobut-1-ene undergoes interesting rearrangements in solvolysis reactions. For instance, its reaction with acetic acid proceeds through a stabilized carbocation intermediate. The participation of the double bond leads to the formation of a cyclopropylmethyl cation, which can then be attacked by the nucleophile (acetate ion) at different positions, leading to a mixture of products.^{[7][8]}



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Caption: Solvolysis of 4-chlorobut-1-ene via a cyclopropylmethyl cation.

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